

An In-depth Technical Guide to Direct Red 9 (Direct Brilliant Pink B)

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Compound of Interest

Compound Name: Direct Red 9

Cat. No.: B12382427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Direct Red 9**, an azo dye also known by its common synonym, Direct Brilliant Pink B. This document details its chemical and physical properties, alternative names, and available toxicological information. While primarily used in the textile industry, its fluorescent properties suggest potential applications in research and development. This guide aims to consolidate the available technical information for scientific and drug development professionals.

Chemical and Physical Properties

Direct Red 9 is a complex azo dye belonging to the benzothiazole class. Its chemical structure and properties are summarized below.

Property	Value	Reference
Chemical Name	Direct Red 9	[1]
C.I. Name	C.I. Direct Red 9	[1]
CAS Number	70209-93-7, 61724-94-5	[1]
Molecular Formula	C ₃₄ H ₁₉ ClN ₈ Na ₄ O ₁₂ S ₄	[1]
Molecular Weight	987.23 g/mol	[1]
Appearance	Blue-light pink powder	
Solubility	Information on quantitative solubility in water, ethanol, and DMSO is not readily available in the reviewed literature. However, as a direct dye, it is designed to be soluble in water.	

Alternative Names and Synonyms

For clarity and comprehensive literature searches, a list of alternative names and synonyms for **Direct Red 9** is provided.

Type	Name	Reference
Synonym	Direct Brilliant Pink B	
Trade Name	Orcomine Brilliant Pink B 145%	
Trade Name	Dyrite Pink B 145%	
Trade Name	Leadirect Brilliant Pink B Conc 100/145%	
Trade Name	MVdirect Pink B	
Trade Name	Best Direct Brilliant Pink B	

Distinction from Similarly Named Dyes

It is crucial to distinguish **Direct Red 9** from other dyes with similar names to ensure accurate experimental design and interpretation of results.

Dye Name	C.I. Name	CAS Number	Key Distinctions
Disperse Red 9	C.I. 60505	82-38-2	Anthraquinone dye, insoluble in water, used for synthetic fibers.
Acid Red 9	C.I. 15635	8003-59-6	Single azo dye, used for wool, silk, and nylon.
Basic Red 9	C.I. 42500	569-61-9	Triphenylmethane dye, used for paper, leather, and as a biological stain.
D&C Red No. 9	C.I. 15585	5160-02-1	Monoazo dye, used in drugs and cosmetics.

Experimental Protocols

Detailed experimental protocols for the application of **Direct Red 9** in a research context, such as for fluorescence microscopy or flow cytometry, are not extensively published. However, general protocols for direct dyes can be adapted.

General Staining Protocol for Textiles (for reference)

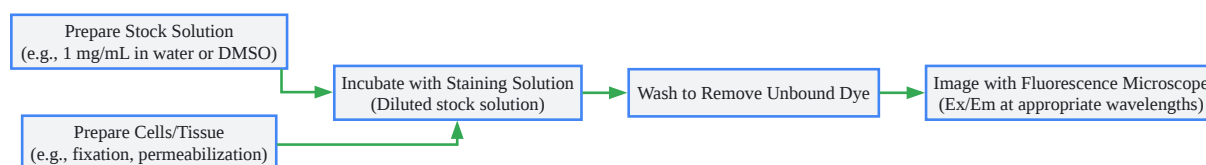
Direct dyes are typically used for cellulosic fibers like cotton. The general process involves dissolving the dye in water, immersing the material, and often adding an electrolyte like sodium chloride to enhance dye uptake.

Potential Application in Biological Staining

While specific protocols for using **Direct Red 9** as a biological stain are not available, its classification as a fluorescent dye suggests potential utility. Researchers would need to develop and optimize protocols based on the specific application (e.g., cell or tissue type, target molecule). A starting point could be to adapt protocols for other direct dyes used in histology.

Disclaimer: The following are generalized protocols and must be optimized for specific experimental conditions.

Hypothetical Experimental Workflow for Fluorescence Microscopy



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Caption: A generalized workflow for utilizing a fluorescent dye in microscopy.

Hypothetical Experimental Workflow for Flow Cytometry



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Caption: A simplified workflow for staining cells for flow cytometry analysis.

Quantitative Data Spectroscopic Properties

Specific absorption and emission maxima, as well as the fluorescence quantum yield for **Direct Red 9**, are not well-documented in the available scientific literature. For research applications, it is imperative to experimentally determine these parameters. A general approach to this is outlined below.

Experimental Protocol for Spectroscopic Characterization:

- **Sample Preparation:** Prepare a dilute solution of **Direct Red 9** in the solvent of interest (e.g., water, ethanol, DMSO).
- **Absorbance Spectrum:** Use a UV-Vis spectrophotometer to measure the absorbance spectrum and determine the wavelength of maximum absorbance (λ_{max}).
- **Emission Spectrum:** Use a fluorometer to excite the sample at its λ_{max} and measure the resulting emission spectrum to determine the wavelength of maximum emission.
- **Quantum Yield Determination:** The fluorescence quantum yield can be determined using a comparative method with a well-characterized standard.

Purity Analysis

High-Performance Liquid Chromatography (HPLC) is a suitable method for assessing the purity of **Direct Red 9**.

General HPLC-DAD Protocol:

- **Column:** A reverse-phase C18 column is typically used for dye analysis.
- **Mobile Phase:** A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
- **Detection:** A Diode Array Detector (DAD) allows for the acquisition of the UV-Vis spectrum of the eluting peaks, which can aid in peak identification.
- **Sample Preparation:** Dissolve the dye in a suitable solvent, filter, and inject.

Synthesis

The synthesis of azo dyes like **Direct Red 9** generally involves a two-step process: diazotization of a primary aromatic amine followed by coupling with a suitable coupling component. While a specific, detailed protocol for **Direct Red 9** is not publicly available, related syntheses for other direct red dyes have been described.

Toxicological Information

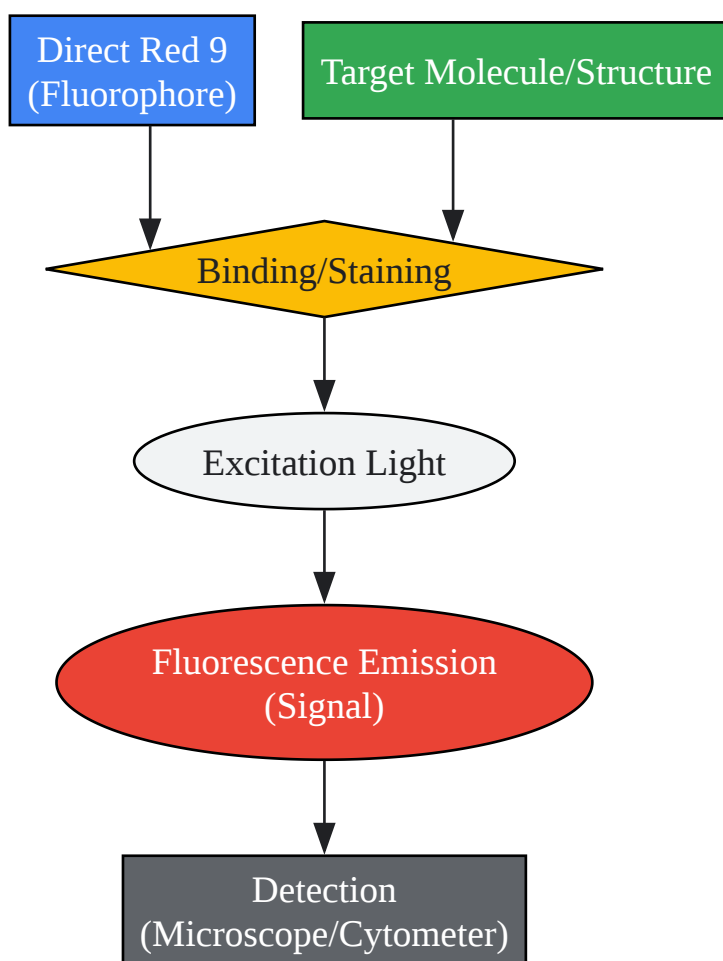
Comprehensive toxicological data specifically for C.I. **Direct Red 9** is limited. It is important not to conflate its toxicological profile with that of similarly named dyes.

- C.I. Direct Red 28: Studies on this benzidine-based dye have shown that it can be metabolized to benzidine, a known human carcinogen.
- Disperse Red 9: This dye has been reported to have low acute toxicity in animal studies.
- Brilliant Green: This triphenylmethane dye has shown genotoxic and carcinogenic properties.

Given the potential for some azo dyes to cleave into harmful aromatic amines, appropriate safety precautions should be taken when handling **Direct Red 9**. A comprehensive toxicological assessment would require further study.

Signaling Pathways and Logical Relationships

As a synthetic dye, **Direct Red 9** is not known to be directly involved in biological signaling pathways. Its utility in a research context would be as a tool for visualization and detection. The logical relationship in its application is a direct interaction with the substance being stained, leading to a detectable signal.



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Caption: Logical flow of fluorescence detection using **Direct Red 9**.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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